

# Proper Disposal of 5-Methylnonane: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 5-Methylnonane

Cat. No.: B093649

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical waste is paramount. This document provides essential, step-by-step guidance for the proper disposal of **5-methylnonane**, a flammable liquid that requires careful handling to mitigate safety and environmental risks.

## Key Safety and Physical Data

Proper handling and disposal procedures are informed by the inherent physical and chemical properties of the substance. The following table summarizes key quantitative data for **5-methylnonane**.

Property	Value
Molecular Formula	C10H22
Molecular Weight	142.28 g/mol <a href="#">[1]</a>
Boiling Point	165 °C <a href="#">[2]</a>
Flash Point	38 °C <a href="#">[2]</a>
Density	0.73 g/cm <sup>3</sup> <a href="#">[2]</a>
Hazard Class	3 (Flammable Liquid) <a href="#">[2]</a>
Packing Group	III <a href="#">[2]</a>

## Experimental Protocol for Disposal

The following protocol outlines the detailed methodology for the safe collection and disposal of **5-methylnonane** waste in a laboratory setting. This procedure is designed to comply with general hazardous waste regulations for flammable organic solvents.

### Materials:

- Appropriate personal protective equipment (PPE): chemical-resistant gloves, safety goggles, and a flame-retardant lab coat.
- A designated and properly labeled hazardous waste container for non-halogenated organic solvents. The container should be made of a material compatible with **5-methylnonane** and have a secure, tight-fitting lid.
- Waste accumulation log.
- Spill containment materials (e.g., absorbent pads, sand).

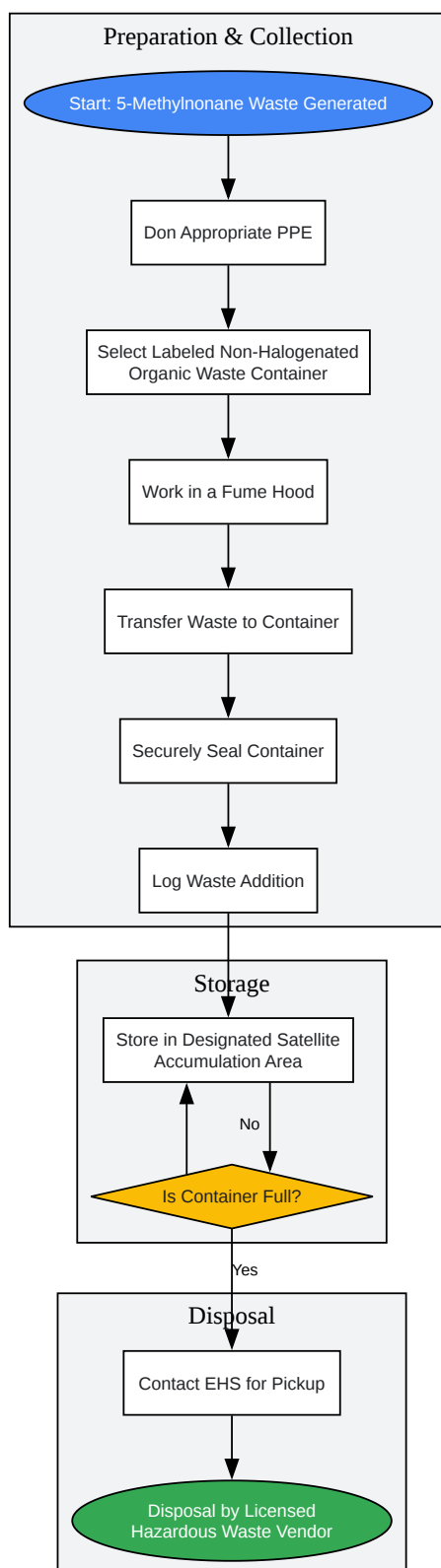
### Procedure:

- Container Preparation:
  - Obtain a designated waste container for flammable organic liquids.
  - Ensure the container is clearly and accurately labeled with "Hazardous Waste," the full chemical name "**5-Methylnonane**," and the associated hazard pictograms (flammable liquid).<sup>[3]</sup>
  - The container should be stored in a well-ventilated area, away from sources of ignition such as heat, sparks, or open flames.
- Waste Collection:
  - Perform all transfers of **5-methylnonane** waste within a certified chemical fume hood to minimize inhalation exposure.

- Carefully pour the waste **5-methylnonane** into the designated hazardous waste container. Avoid splashing.
- Do not overfill the container; a general guideline is to fill it to no more than 80% of its capacity to allow for vapor expansion.
- Securely close the lid of the waste container immediately after adding the waste.
- Record Keeping:
  - Log the amount of **5-methylnonane** added to the waste container in the waste accumulation log. This is crucial for regulatory compliance and for the final disposal manifest.
- Storage of Waste Container:
  - Store the sealed waste container in a designated satellite accumulation area that is secure and clearly marked as a hazardous waste storage area.
  - The storage area must be cool and well-ventilated.
  - Ensure secondary containment is in place to capture any potential leaks or spills.
- Arranging for Disposal:
  - Once the waste container is full, or if it has been in storage for a predetermined period (as per institutional or local regulations), arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
  - Do not attempt to dispose of **5-methylnonane** down the drain or in regular trash.<sup>[4]</sup> Organic solvents are prohibited from being discharged into the sewer system.<sup>[4]</sup>

## Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **5-methylnonane**.



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Caption: Workflow for the proper disposal of **5-methylnonane**.

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## References

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- 3. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 4. web.mit.edu [web.mit.edu]
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